

# Essential Safety and Operational Guidance for Handling N-Pivaloylglycine

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## Compound of Interest

Compound Name: *N-Pivaloylglycine*

Cat. No.: *B010963*

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Disclaimer: A specific Safety Data Sheet (SDS) for **N-Pivaloylglycine** could not be located. The following guidance is based on general best practices for handling solid laboratory chemicals with unknown hazards and information from SDSs of structurally similar compounds, which suggest potential for skin, eye, and respiratory irritation. It is imperative to handle this compound with caution and adhere to the principle of "As Low As Reasonably Achievable" (ALARA) for exposure.

This document provides essential safety protocols, operational procedures, and disposal plans for laboratory personnel, including researchers, scientists, and drug development professionals, working with **N-Pivaloylglycine**.

## I. Immediate Safety and Hazard Information

While specific hazard data for **N-Pivaloylglycine** is not readily available, it should be treated as a potentially hazardous substance. Based on analogous compounds, potential hazards may include:

- Skin Irritation: May cause redness and discomfort upon contact.
- Eye Irritation: May cause serious eye irritation.
- Respiratory Tract Irritation: Inhalation of dust may irritate the respiratory system.
- Harmful if Swallowed: Ingestion may lead to adverse health effects.

#### Emergency First Aid Procedures:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. If irritation persists, seek medical attention.
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## II. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure. The following table summarizes the required PPE for handling **N-Pivaloylglycine**.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles meeting EN166 or OSHA 29 CFR 1910.133 standards. A face shield should be worn in addition to goggles when there is a risk of splashing or significant dust generation.	Protects against airborne particles and potential splashes.
Hand Protection	Nitrile or neoprene gloves. Inspect gloves for integrity before use. Double gloving is recommended for extended handling periods or when preparing solutions.	Prevents direct skin contact with the chemical.
Body Protection	A fully buttoned, long-sleeved laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator should be used when handling the powder outside of a certified chemical fume hood or glove box, or when dust generation is likely.	Minimizes the inhalation of airborne particles.
Foot Protection	Closed-toe, closed-heel shoes.	Protects feet from spills and falling objects.

### III. Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural steps for the safe handling of **N-Pivaloylglycine** from receipt to use in experimental protocols.

#### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- The recommended storage temperature is typically between 2°C and 8°C.[1][2]
- Ensure the container is tightly sealed when not in use.

## 2. Weighing and Aliquoting (Solid Form):

- All weighing and handling of the solid compound should be performed in a certified chemical fume hood or a glove box to control dust.
- Before starting, ensure the work area is clean and uncluttered.
- Use appropriate tools (e.g., spatulas, weighing paper) and handle them carefully to minimize dust generation.
- After weighing, securely seal the primary container and the prepared aliquot.

## 3. Solution Preparation:

- When preparing solutions, slowly add the solid **N-Pivaloylglycine** to the solvent to avoid splashing.
- If the dissolution process is exothermic, use an ice bath to control the temperature.
- Ensure the solution is well-mixed before use.

# IV. Disposal Plan

Proper disposal of **N-Pivaloylglycine** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

## 1. Waste Segregation and Collection:

- All solid waste, including unused **N-Pivaloylglycine**, contaminated gloves, weighing paper, and other disposable materials, must be collected in a designated, clearly labeled hazardous waste container.
- Do not mix this waste stream with other laboratory waste unless explicitly approved by your institution's Environmental Health and Safety (EHS) department.

## 2. Liquid Waste:

- Solutions containing **N-Pivaloylglycine** should be collected in a separate, labeled hazardous waste container for liquid chemical waste.

- Do not dispose of **N-Pivaloylglycine** solutions down the drain.

### 3. Container Disposal:

- Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected as hazardous liquid waste.
- After rinsing, deface the label on the empty container before disposing of it according to institutional guidelines.

### 4. Final Disposal:

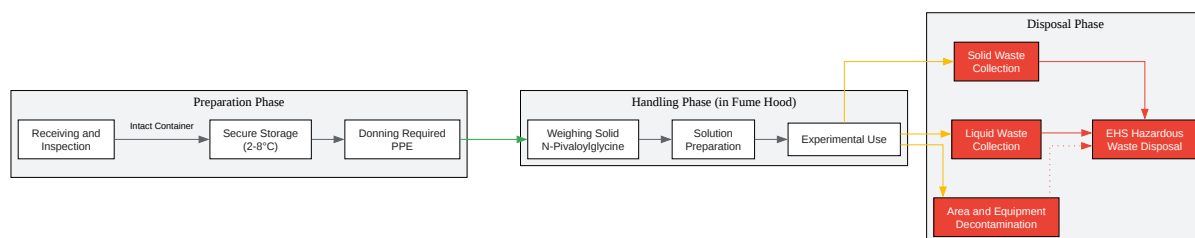
- All hazardous waste must be disposed of through your institution's EHS-approved hazardous waste management program.

## V. Quantitative Data Summary

Parameter	Value	Source
CAS Number	23891-96-5	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>13</sub> NO <sub>3</sub>	[1][2]
Molecular Weight	159.18 g/mol	[1][2]
Storage Temperature	2-8°C	[1][2]

## VI. Experimental Workflow Diagram

The following diagram illustrates the key stages in the safe handling and disposal of **N-Pivaloylglycine**.



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Caption: Workflow for safe handling of **N-Pivaloylglycine**.

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## References

- 1. N-Pivaloylglycine analytical standard 23891-96-5 [sigmaaldrich.com]
- 2. N-Pivaloylglycine analytical standard 23891-96-5 [sigmaaldrich.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling N-Pivaloylglycine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b010963#personal-protective-equipment-for-handling-n-pivaloylglycine]

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